

# Technical Support Center: Optimizing 4,4'-Bis(dimethylamino)benzil Concentration in Photopolymers

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## Compound of Interest

Compound Name: 4,4'-Bis(dimethylamino)benzil

Cat. No.: B093422

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Prepared by the Office of the Senior Application Scientist

Welcome to the technical support guide for **4,4'-Bis(dimethylamino)benzil**. This document is designed for researchers, scientists, and formulation chemists working with photopolymer systems. It provides in-depth troubleshooting advice, frequently asked questions, and validated experimental protocols to help you master the concentration optimization of this specialized photoinitiator.

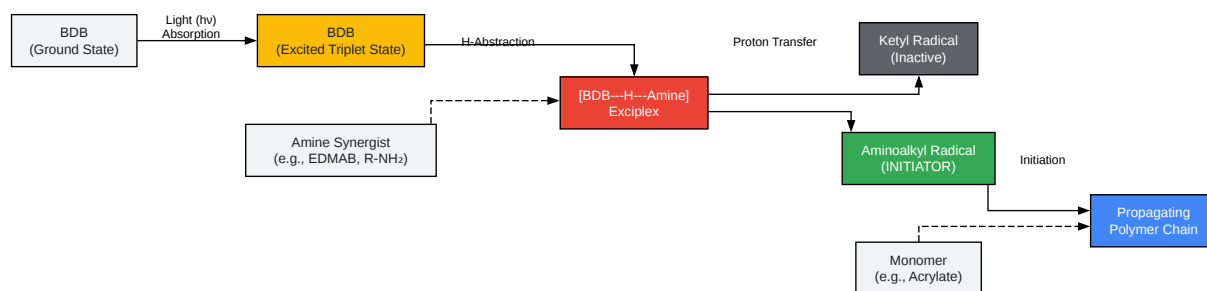
## A Note on 4,4'-Bis(dimethylamino)benzil

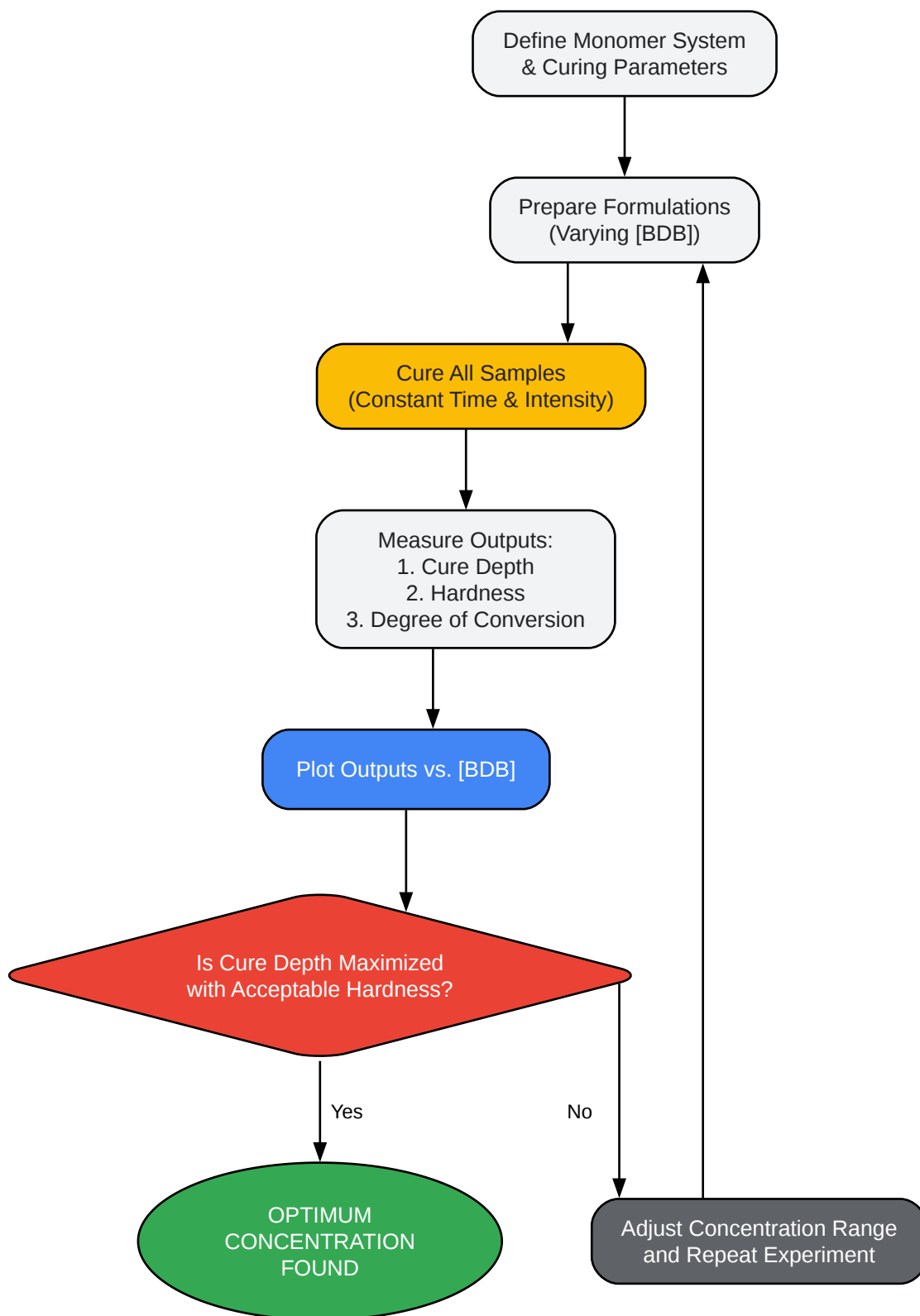
While literature specifically detailing **4,4'-Bis(dimethylamino)benzil** is not extensive, its chemical structure—an  $\alpha$ -diketone (benzil) backbone substituted with two dimethylamino groups—places it firmly within the class of Norrish Type II photoinitiators.<sup>[1][2]</sup> Its behavior is analogous to the well-documented 4,4'-Bis(dimethylamino)benzophenone (Michler's Ketone).<sup>[3][4]</sup> Therefore, the principles and troubleshooting steps outlined here are based on the established photochemistry of this class of compounds.

## Frequently Asked Questions (FAQs)

**Q1: What is the mechanism of action for 4,4'-Bis(dimethylamino)benzil?**

As a Norrish Type II photoinitiator, **4,4'-Bis(dimethylamino)benzil** initiates polymerization through a bimolecular process.<sup>[1]</sup> It does not cleave directly upon light absorption. Instead, the excited-state benzil molecule abstracts a hydrogen atom from a synergist compound, typically a tertiary amine (which may be a separate co-initiator or even another molecule of the photoinitiator itself). This hydrogen transfer reaction generates the free radicals that initiate the polymerization of monomers like acrylates or methacrylates.<sup>[5]</sup>





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## References

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- 2. Norrish reaction - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 3. 164491000 [[thermofisher.com](http://thermofisher.com)]
- 4. 4,4'-Bis(dimethylamino)benzophenone | C<sub>17</sub>H<sub>20</sub>N<sub>2</sub>O | CID 7031 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 5. [pubs.rsc.org](http://pubs.rsc.org) [[pubs.rsc.org](http://pubs.rsc.org)]
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